

# safety and handling precautions for 2-cyano-N-hexylacetamide

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## Compound of Interest

Compound Name: 2-cyano-N-hexylacetamide

Cat. No.: B1352038

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An In-depth Technical Guide to the Safety and Handling of **2-cyano-N-hexylacetamide** and its Analogs

**Disclaimer:** This document provides a technical guide on the safety and handling precautions for **2-cyano-N-hexylacetamide**. Due to the limited availability of specific data for this compound, the information presented herein is largely extrapolated from safety data sheets (SDS) and toxicological information for structurally similar compounds, including 2-cyano-N-cyclohexylacetamide, 2-cyano-N-methylacetamide, 2-cyano-N,N-diethylacetamide, and the parent compound, 2-cyanoacetamide. Researchers should handle **2-cyano-N-hexylacetamide** with the precautions outlined in this guide, recognizing that the actual hazards may vary.

## Hazard Identification

Based on analogous compounds, **2-cyano-N-hexylacetamide** is anticipated to be harmful if swallowed, in contact with skin, or if inhaled.[\[1\]](#)[\[2\]](#) It may also cause skin, eye, and respiratory irritation.[\[3\]](#)[\[4\]](#)

## GHS Classification (Anticipated)

The following table summarizes the likely GHS classifications for **2-cyano-N-hexylacetamide** based on data for analogous N-substituted cyanoacetamides.

Hazard Class	Hazard Category	GHS Hazard Statement (H-code)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation

Source: Compiled from information on 2-cyano-N-methylacetamide, 2-cyano-N,N-diethylacetamide, and 2-cyanoacetamide.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)

## GHS Label Elements (Anticipated)

- Pictogram:
- Signal Word: Warning
- Precautionary Statements: A comprehensive list of precautionary statements is provided in the table below.

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray. <a href="#">[3]</a>
P264	Wash skin thoroughly after handling. <a href="#">[4]</a>
P270	Do not eat, drink or smoke when using this product. <a href="#">[1]</a> <a href="#">[4]</a>
P271	Use only outdoors or in a well-ventilated area. <a href="#">[1]</a> <a href="#">[4]</a>
P280	Wear protective gloves/protective clothing/eye protection/face protection. <a href="#">[1]</a> <a href="#">[4]</a>
P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. <a href="#">[4]</a>
P302 + P352	IF ON SKIN: Wash with plenty of soap and water. <a href="#">[4]</a>
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. <a href="#">[6]</a>
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[6]</a>
P330	Rinse mouth. <a href="#">[1]</a>
P362 + P364	Take off contaminated clothing and wash it before reuse. <a href="#">[1]</a> <a href="#">[6]</a>
P403 + P233	Store in a well-ventilated place. Keep container tightly closed. <a href="#">[6]</a>
P405	Store locked up. <a href="#">[6]</a>
P501	Dispose of contents/container to an approved waste disposal plant. <a href="#">[1]</a> <a href="#">[6]</a>

Source: Compiled from safety data sheets for various cyanoacetamide derivatives.[\[1\]](#)[\[4\]](#)[\[6\]](#)

## Physical and Chemical Properties

The following table summarizes available quantitative data for compounds structurally related to **2-cyano-N-hexylacetamide**.

Property	2-Cyanoacetamide	2-Cyano-N-methylacetamide	2-Cyano-N,N-diethylacetamide
CAS Number	107-91-5	6330-25-2	26391-06-0
Molecular Formula	C <sub>3</sub> H <sub>4</sub> N <sub>2</sub> O	C <sub>4</sub> H <sub>6</sub> N <sub>2</sub> O	C <sub>7</sub> H <sub>12</sub> N <sub>2</sub> O
Molecular Weight	84.08 g/mol	98.10 g/mol <a href="#">[5]</a>	140.18 g/mol
Melting Point	119 - 121 °C	Not Available	Not Available
Flash Point	215 °C (closed cup)	Not Available	Not Available

Source: Compiled from various chemical databases and safety data sheets.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[7\]](#)

## Experimental Protocols

### General Safe Handling Protocol for N-Substituted Cyanoacetamides

This protocol outlines the essential steps for safely handling **2-cyano-N-hexylacetamide** and its analogs in a research setting.

#### 1. Engineering Controls:

- Always handle the compound in a certified chemical fume hood to avoid inhalation of dust or vapors.[\[8\]](#)
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[9\]](#)

#### 2. Personal Protective Equipment (PPE):

- Gloves: Wear chemically resistant gloves (e.g., nitrile).
- Eye Protection: Use chemical safety goggles or a face shield.[\[9\]](#)
- Lab Coat: A flame-resistant lab coat is mandatory.

- Respiratory Protection: If dust generation is unavoidable, use a NIOSH-approved respirator with an appropriate particulate filter.[4]

#### 3. Weighing and Aliquoting:

- Perform all weighing and transfer operations within the chemical fume hood.
- Use a spatula for solid transfers to minimize dust generation.
- Keep the container tightly closed when not in use.[3]

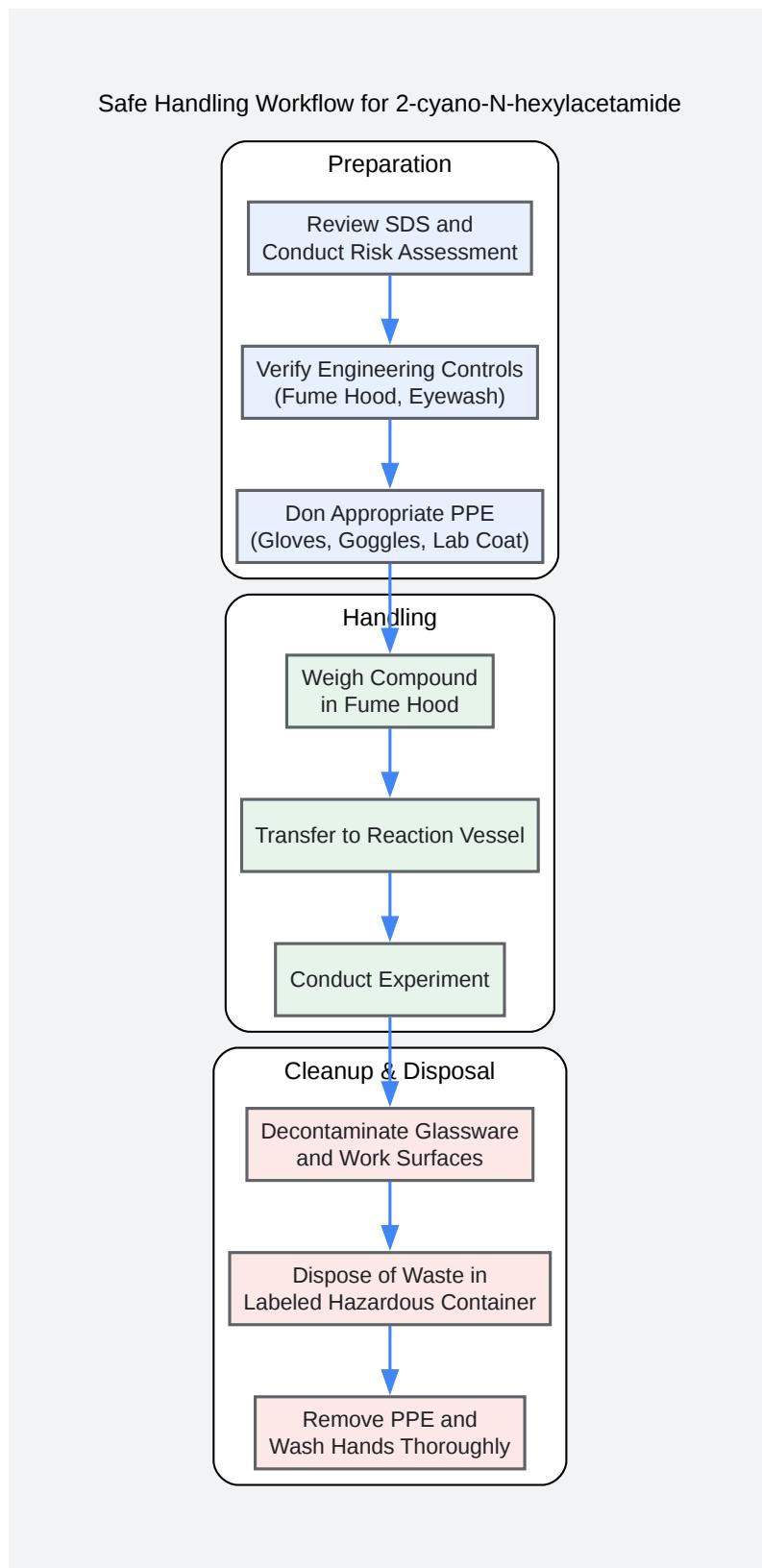
#### 4. Dissolution and Reaction Setup:

- When dissolving the compound, add the solid to the solvent slowly to avoid splashing.
- Ensure all glassware is properly secured.
- Avoid contact with incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[9]

#### 5. Post-Handling Procedures:

- Thoroughly wash hands and any exposed skin with soap and water after handling.[3]
- Decontaminate all work surfaces and equipment.
- Dispose of contaminated waste in a designated hazardous waste container.[6]

## Visualized Workflows and Relationships



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Caption: A flowchart illustrating the standard operating procedure for the safe handling of **2-cyano-N-hexylacetamide**.

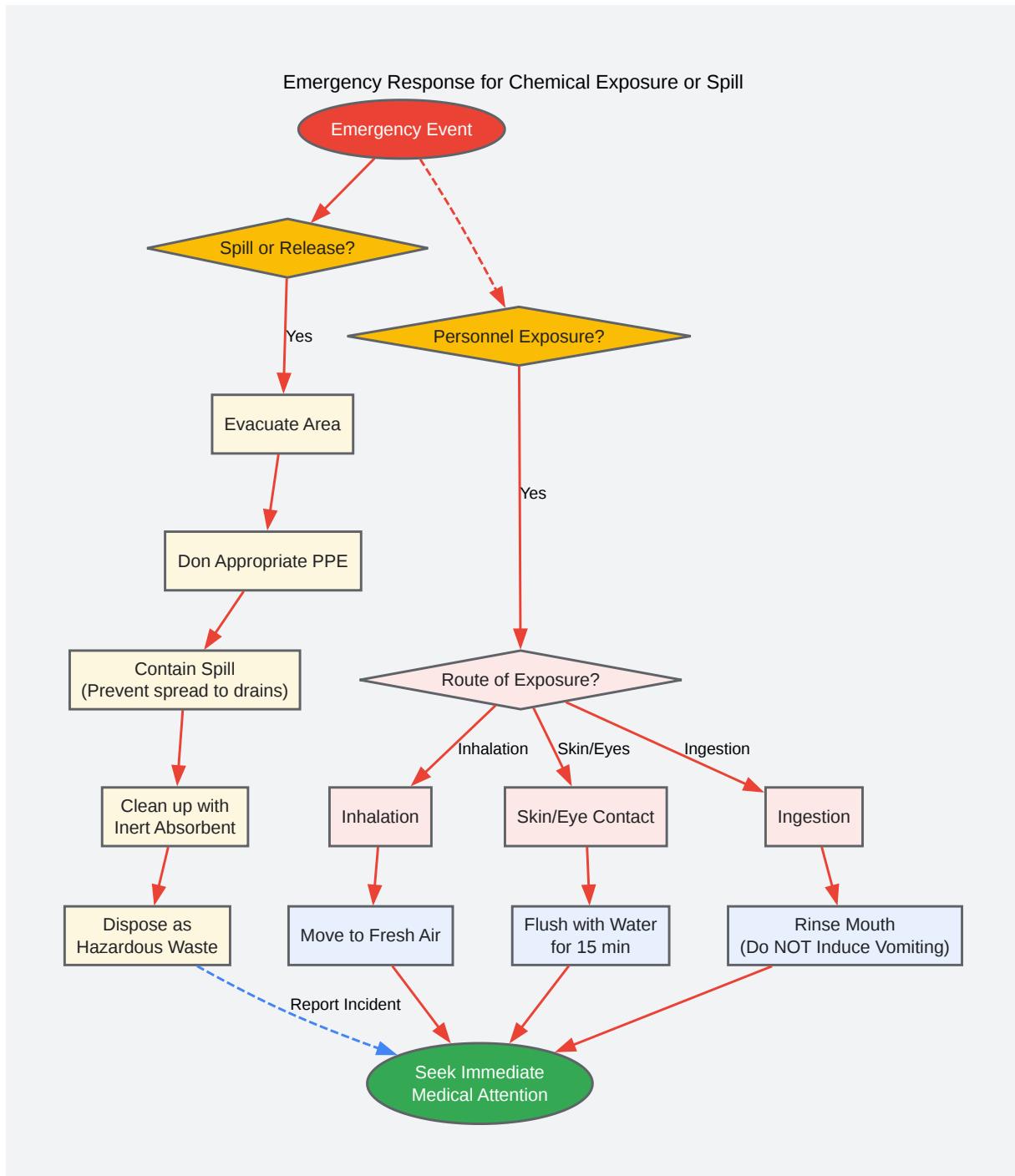
## Emergency Procedures

### First Aid Measures

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.<sup>[3]</sup> Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.<sup>[3][6]</sup> Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

### Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel.<sup>[10]</sup> Wear appropriate PPE, including respiratory protection, gloves, and eye protection. Avoid dust formation.<sup>[6]</sup>
- Environmental Precautions: Prevent the material from entering drains or waterways.<sup>[3][10]</sup>
- Containment and Cleanup: For solid spills, carefully sweep or vacuum up the material and place it into a suitable, labeled container for disposal.<sup>[3]</sup> Avoid generating dust.

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Caption: A decision tree for responding to an accidental exposure or spill involving **2-cyano-N-hexylacetamide**.

## Disposal Considerations

Dispose of **2-cyano-N-hexylacetamide** and any contaminated materials in accordance with local, state, and federal regulations.<sup>[6]</sup> The material should be treated as hazardous waste and disposed of through a licensed contractor. Do not allow the chemical to enter drains or the environment.<sup>[10]</sup>

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